

# Essential Safety and Operational Guide for Handling 3-Pyridineacetic Acid

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## Compound of Interest

Compound Name: 3-Pyridineacetic acid

Cat. No.: B1212914

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **3-Pyridineacetic acid** (CAS No. 6419-36-9), including personal protective equipment (PPE), operational protocols, and disposal plans.<sup>[1][2]</sup>

## Chemical Identification and Hazards:

Identifier	Value
Chemical Name	3-Pyridineacetic acid hydrochloride
Synonyms	pyridin-3-ylacetic acid hydrochloride
CAS Number	6419-36-9
Hazard Class	Skin Corrosion/Irritation: Category 2, Serious Eye Damage/Eye Irritation: Category 2, Specific target organ toxicity (single exposure): Category 3 (Respiratory system) <sup>[1][2]</sup>
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation, H319: Causes serious eye irritation, H335: May cause respiratory irritation <sup>[3][4][5]</sup>

## Personal Protective Equipment (PPE)

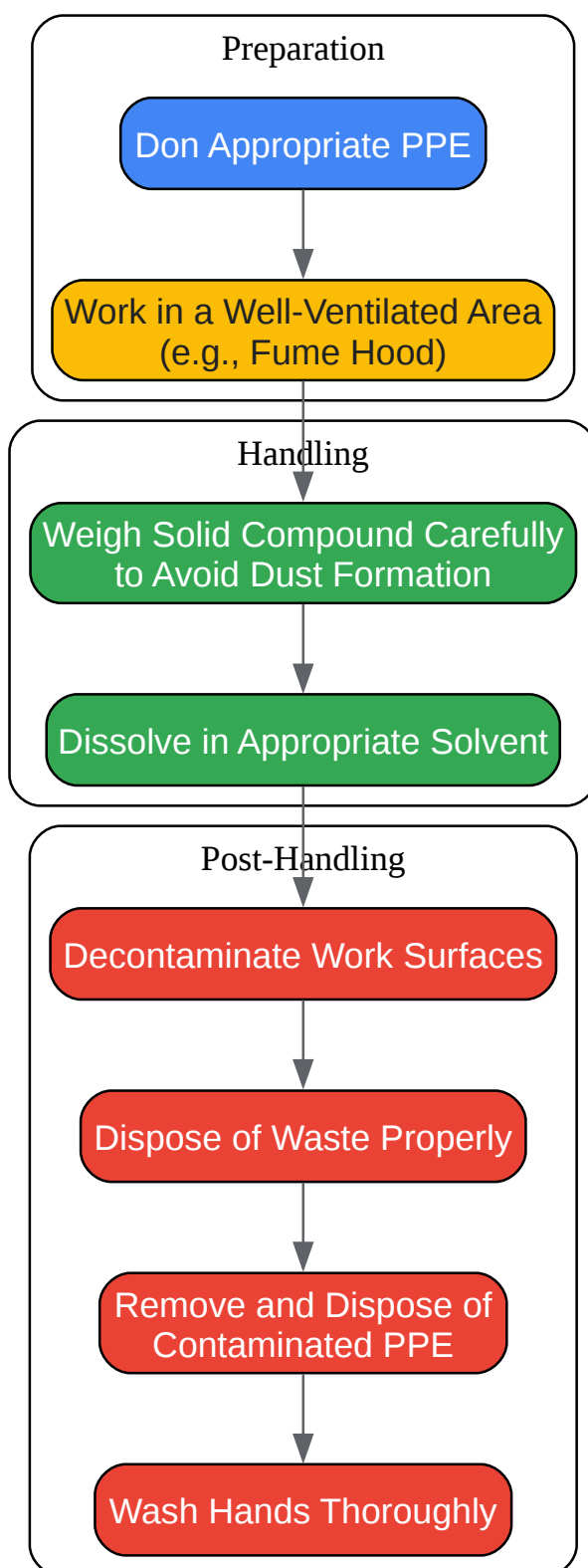
When handling **3-Pyridineacetic acid**, appropriate personal protective equipment is crucial to ensure personal safety. The following table summarizes the recommended PPE.

Protection Type	Specification	Purpose
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.[6]	To prevent eye contact which can cause serious irritation.[1][2]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber).[6] Lab coat or other protective clothing to prevent skin contact.[3]	To avoid skin irritation from direct contact.[1][2]
Respiratory Protection	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[6]	To prevent respiratory tract irritation from inhaling dust.[2][6]

## Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **3-Pyridineacetic acid** in a laboratory setting is essential to minimize exposure and risk.

### Workflow for Handling 3-Pyridineacetic Acid



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Caption: Standard workflow for safely handling **3-Pyridineacetic acid**.

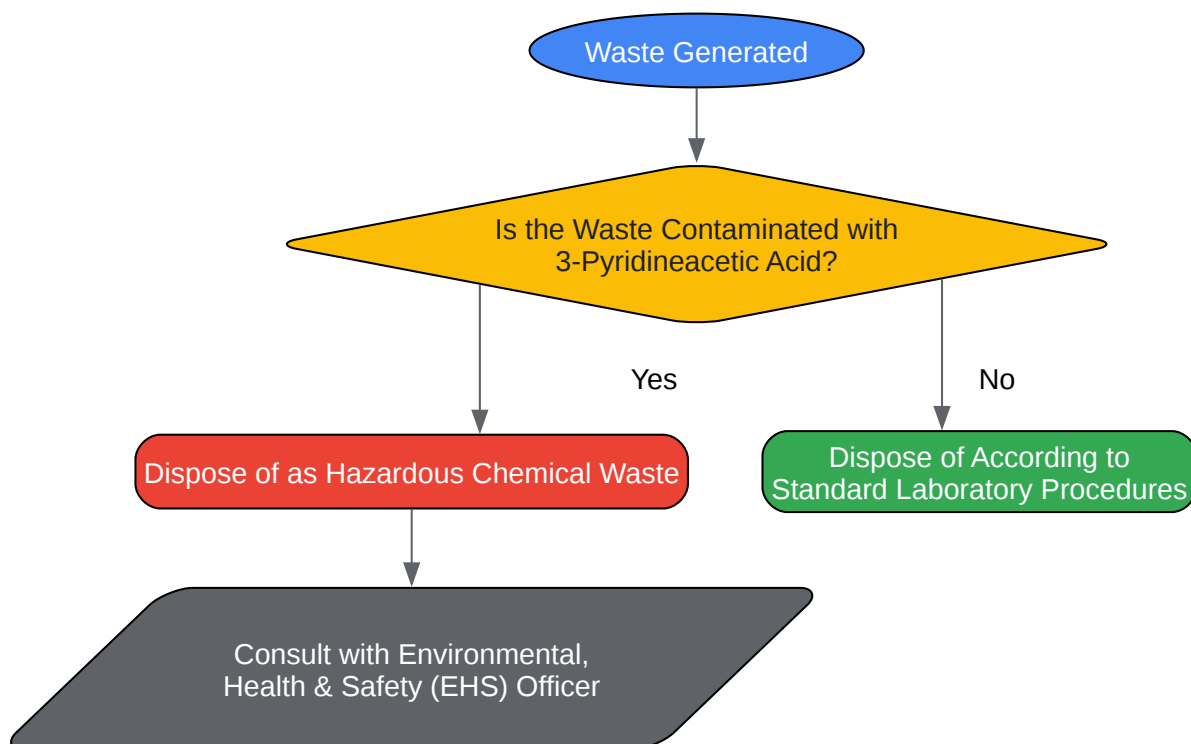
### Detailed Experimental Protocol:

- Preparation:
  - Before handling, ensure you are wearing the appropriate PPE as specified in the table above.[\[3\]](#)
  - Set up your workspace in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[\[3\]](#)
- Handling:
  - When weighing the solid material, do so carefully to avoid creating dust.[\[6\]](#)
  - If dissolving the compound, add it slowly to the solvent to prevent splashing.
- Storage:
  - Store **3-Pyridineacetic acid** in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[3\]](#)
  - Keep it away from incompatible materials such as acids and bases.[\[2\]](#)

## Disposal Plan

Proper disposal of chemical waste is critical for environmental safety and regulatory compliance.

### Disposal Decision Pathway



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